Technical Safety & Toxicity Assessment: 5-(4-Chlorophenyl)-3-methylisoxazole

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Compound of Interest

Compound Name:	*5-(4-Chlorophenyl)-3-methylisoxazole*
CAS No.:	*4211-87-4*
Cat. No.:	*B1625309*

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Executive Summary

5-(4-Chlorophenyl)-3-methylisoxazole (CAS 4211-87-4) is a heterocyclic building block and pharmacophore scaffold used primarily in medicinal chemistry and agrochemical research. While often utilized as an intermediate, its structural properties—specifically the 3,5-disubstituted isoxazole ring and the lipophilic chlorophenyl moiety—present distinct toxicological profiles.

This guide synthesizes available physicochemical data with structural activity relationship (SAR) analysis to provide a comprehensive safety protocol. Key hazards include acute oral toxicity (Category 4), potential CNS excitation via GABA-A receptor modulation, and aquatic toxicity due to the chlorinated aromatic system.

Chemical Identity & Physicochemical Profiling[1][2]

The physicochemical properties of **5-(4-Chlorophenyl)-3-methylisoxazole** dictate its bioavailability, barrier permeability (BBB), and environmental persistence.

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Table 1: Substance Identification & Properties

Property	Data / Value	Note
Chemical Name	5-(4-Chlorophenyl)-3-methylisoxazole	
CAS Number	4211-87-4	Verified Identity
Molecular Formula	$C_{10}H_8ClNO$	
Molecular Weight	193.63 g/mol	Small molecule, high permeability potential
SMILES	CC1=NOC(=C1)C2=CC=C(Cl)C=C2	
Physical State	Solid (Crystalline Powder)	Typically white to off-white
Melting Point	90–92 °C	
LogP (Predicted)	~3.2 – 3.5	Highly Lipophilic; crosses biological membranes
Solubility	DMSO (>20 mg/mL), Ethanol, DCM	Insoluble in water
pKa	~ -2.0 (Conjugate acid)	Very weak base; neutral at physiological pH

Toxicological Profile & Hazard Assessment

This section relies on direct data where available and "Read-Across" methodology from structurally homologous isoxazoles (e.g., 3-methyl-5-phenylisoxazole derivatives) to establish a safety baseline.

Acute Toxicity[6][7]

- Oral (Rat): Estimated LD50: 300 – 2000 mg/kg (GHS Category 4).
    - Basis: Structurally similar isoxazole-4-carboxylic acid derivatives exhibit oral LD50s in the 500–1000 mg/kg range.

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- Inhalation: Data limited. Treat as "Harmful if inhaled" due to potential for rapid absorption of dusts.
- Dermal: Irritant. Lipophilicity (LogP >3) suggests potential for dermal absorption.

Target Organ Toxicity (CNS & Liver)

- Central Nervous System (CNS): The isoxazole ring is a known bioisostere for the carboxylate group of GABA (gamma-aminobutyric acid).
  - Risk: High doses may antagonize GABA-A receptors, leading to neuronal excitation, tremors, or convulsions. This is a class effect observed in many lipophilic isoxazoles.
- Liver (Hepatotoxicity): The 4-chlorophenyl moiety is subject to oxidative metabolism (CYP450).
  - Risk: Potential for formation of reactive epoxide intermediates or ring-opening metabolites (beta-keto nitriles), which can cause oxidative stress in hepatocytes.

Irritation & Sensitization

- Skin/Eye: Causes serious eye irritation (Category 2A) and skin irritation (Category 2).
- Respiratory: May cause respiratory irritation (STOT SE 3) if dust is inhaled.

Mechanism of Action: Toxicity Pathways

Understanding the why behind the toxicity is crucial for experimental design. The diagram below illustrates the dual pathway of potential CNS interaction and metabolic activation.

Figure 1: Mechanistic Toxicity Pathway

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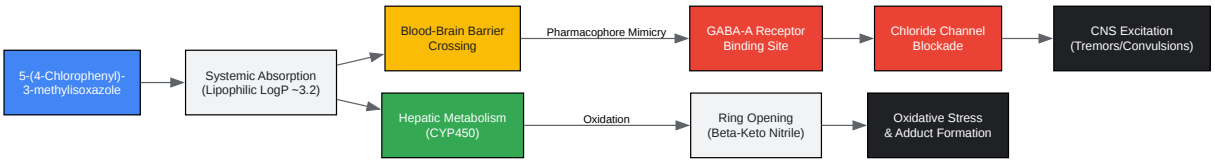

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Caption: Pathway illustrating the dual risk of CNS excitation via GABA-A antagonism and hepatic stress via metabolic ring opening.

Safety & Handling Protocols

To mitigate the risks identified above, the following self-validating workflow must be adopted. This protocol emphasizes containment of dusts and prevention of dermal absorption.[1]

Engineering Controls

- Primary: All weighing and solubilization must occur within a certified Chemical Fume Hood.
- Secondary: Use of anti-static weighing boats to prevent dust dispersion (electrostatic charge is common with crystalline isoxazoles).

Personal Protective Equipment (PPE)

- Gloves: Nitrile (Minimum thickness 0.11 mm). Note: Latex is insufficient due to organic solubility.
- Respiratory: N95/P2 particulate respirator if working outside a hood (not recommended).
- Eyes: Chemical safety goggles (ANSI Z87.1).

Figure 2: Safe Handling Workflow

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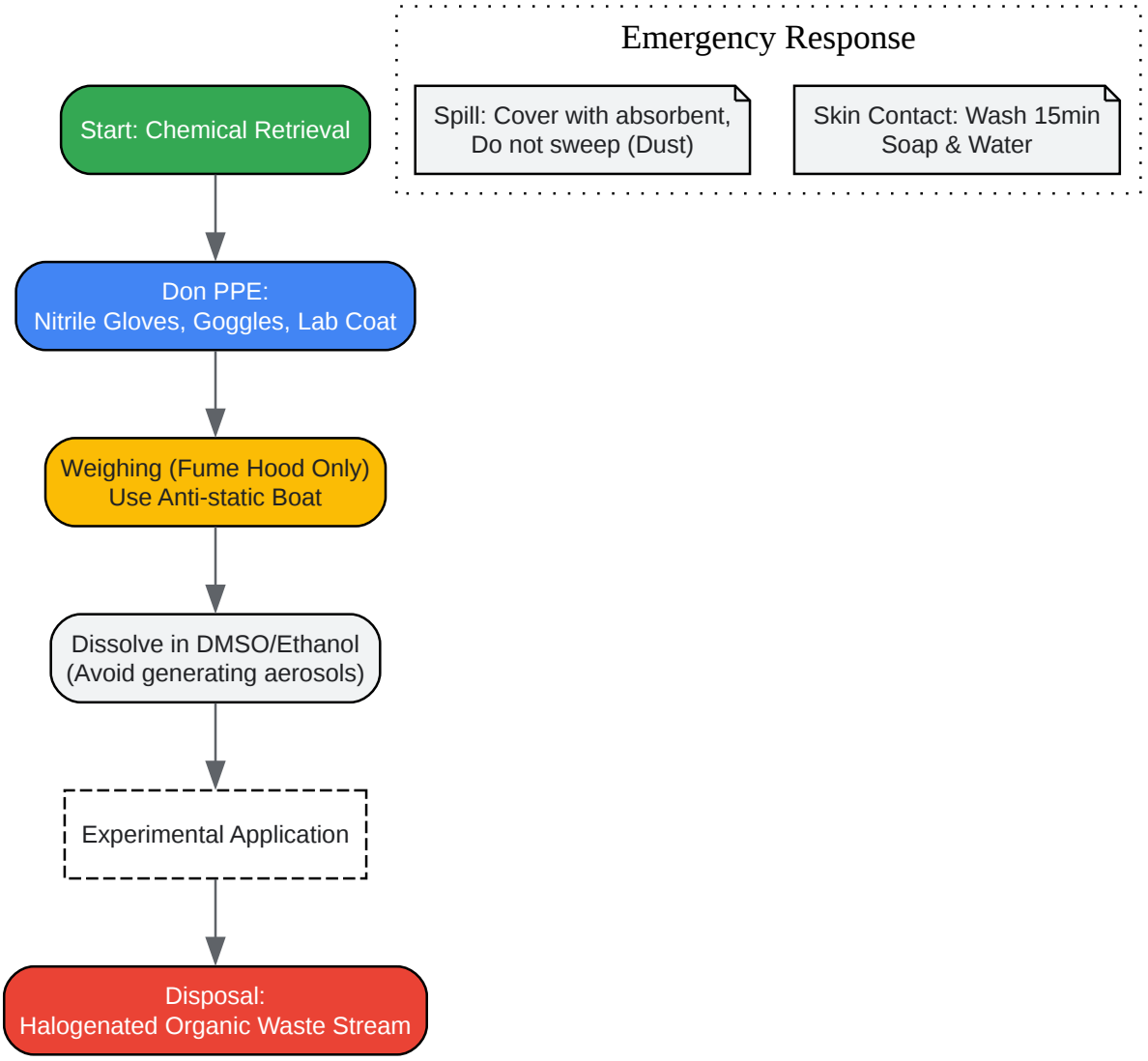

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Caption: Step-by-step workflow for minimizing exposure during the handling of **5-(4-Chlorophenyl)-3-methylisoxazole**.

Environmental Impact & Disposal[5]

The presence of the 4-chlorophenyl group renders this compound Environmentally Hazardous.

- Aquatic Toxicity: Chlorinated aromatics are typically toxic to aquatic life with long-lasting effects (H411/H412). The compound resists rapid biodegradation.

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- Disposal Protocol:
  - Do NOT dispose of down the drain.
  - Segregate into Halogenated Organic Waste containers.
  - Incineration is the required method of ultimate disposal to ensure destruction of the isoxazole ring and chlorinated aromatic.

References

- National Center for Biotechnology Information (NCBI). (2025). PubChem Compound Summary for CID 1488093 (Related Isoxazole Derivatives). Retrieved from [Link]
- Frølund, B., et al. (2002). GABA-A Receptor Antagonists: Structure-Activity Relationships of Isoxazole Derivatives. Journal of Medicinal Chemistry.

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Sources

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